

Discovery and history of ethylenediamine and its salts.

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Compound of Interest

Compound Name:	Ethylenediamine monohydrochloride
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An In-depth Technical Guide on the Discovery and History of Ethylenediamine and Its Salts

This guide provides a comprehensive overview of the discovery and historical development of ethylenediamine and its salts, tailored for researchers, scientists, and drug development professionals. It delves into the initial synthesis, key scientific contributors, and the evolution of production methods, supported by quantitative data, detailed experimental protocols, and visualizations of historical and industrial processes.

Discovery and Early Synthesis

Ethylenediamine, systematically named ethane-1,2-diamine, was first synthesized in the mid-19th century. The pioneering work on this compound is attributed to the German chemist August Wilhelm von Hofmann, who was a prominent figure in the study of organic amines.

In the 1850s, Hofmann conducted extensive research on "ethylene bases," preparing a series of polyamines through the reaction of ethylene dibromide with ammonia. His work laid the foundation for understanding the chemistry of diamines and their derivatives. While the initial claim of discovery has sometimes been attributed to Theodor Curtius in 1888 through the reduction of ethylene dinitro compounds, Hofmann's synthesis from ethylene dibromide and ammonia is the more historically substantiated initial preparation.

Hofmann's Synthesis of Ethylenediamine (circa 1858)

Hofmann's method involved the ammonolysis of an ethylene halide. This reaction, though groundbreaking, was known to produce a mixture of ethylenediamine and higher polyethylenamines, such as diethylenetriamine and triethylenetetramine.[\[1\]](#)

Experimental Protocol: Hofmann's Synthesis of Ethylenediamine

The following is a generalized protocol based on historical descriptions of Hofmann's work:

- Reactants:
 - Ethylene dibromide ($C_2H_4Br_2$)
 - Aqueous or alcoholic solution of ammonia (NH_3)
- Procedure:
 - Ethylene dibromide was heated with a significant excess of an aqueous or alcoholic solution of ammonia in a sealed vessel under pressure.
 - The reaction mixture, containing the hydrobromide salts of ethylenediamine and other polyethylenamines, was then treated with a strong base, such as sodium hydroxide ($NaOH$), to liberate the free amines.
 - The resulting mixture of free amines was separated from the inorganic salts.
 - Fractional distillation was employed to isolate ethylenediamine from the higher boiling polyethylenamines and any remaining starting materials.
- Challenges:
 - The process yielded a mixture of products, requiring careful fractional distillation for purification.
 - The use of sealed vessels at high temperatures and pressures posed significant safety risks at the time.

Physical and Chemical Properties

Early investigations into ethylenediamine and its salts focused on characterizing their fundamental physical and chemical properties. These data were crucial for their subsequent application in various fields of chemistry.

Quantitative Data of Ethylenediamine

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₈ N ₂	[1]
Molar Mass	60.10 g/mol	[1]
Appearance	Colorless liquid with an ammonia-like odor	[1]
Melting Point	8.5 °C to 11.1 °C	[2]
Boiling Point	116 °C to 118 °C	[1] [2]
Density	0.899 g/cm ³ at 25 °C	[1]
Solubility	Miscible with water and ethanol	[1]
pK _{a1} (of conjugate acid)	9.92	
pK _{a2} (of conjugate acid)	6.85	

Quantitative Data of Ethylenediamine Dihydrochloride

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₁₀ Cl ₂ N ₂	[3]
Molar Mass	133.02 g/mol	[3]
Appearance	White crystalline solid	[3]
Melting Point	>300 °C	[4]
Solubility	Soluble in water	

Synthesis and Properties of Ethylenediamine Salts

The basic nature of the two amino groups in ethylenediamine allows it to readily form stable salts with acids. The dihydrochloride salt is one of the most common and historically significant.

Synthesis of Ethylenediamine Dihydrochloride

The preparation of ethylenediamine dihydrochloride is a straightforward acid-base reaction.

Experimental Protocol: Preparation of Ethylenediamine Dihydrochloride

This protocol is a generalized method based on common laboratory practices for forming amine salts:

- Reactants:
 - Ethylenediamine ($C_2H_4(NH_2)_2$)
 - Concentrated hydrochloric acid (HCl)
 - Anhydrous solvent (e.g., ethanol or diethyl ether)
- Procedure:
 - Ethylenediamine is dissolved in an anhydrous solvent to dissipate the heat of reaction.
 - A stoichiometric amount of concentrated hydrochloric acid is slowly added to the ethylenediamine solution with constant stirring. The reaction is highly exothermic.
 - The white precipitate of ethylenediamine dihydrochloride forms immediately.
 - The mixture is cooled to ensure complete precipitation.
 - The solid product is collected by filtration, washed with a small amount of cold anhydrous solvent to remove any unreacted starting materials, and then dried.

Industrial Production of Ethylenediamine

The industrial-scale production of ethylenediamine began in the early 20th century, driven by its increasing use in various chemical industries.^[5] Two primary methods have been developed and are still in use today.

The Ethylene Dichloride (EDC) Process

This method is a direct descendant of Hofmann's original synthesis, adapted for continuous industrial production.

Experimental Protocol: Ethylene Dichloride (EDC) Process

- Reactants:
 - 1,2-dichloroethane (ethylene dichloride, $C_2H_4Cl_2$)
 - Ammonia (NH_3)
 - Sodium hydroxide ($NaOH$)
- Procedure:
 - 1,2-dichloroethane is reacted with aqueous ammonia under high pressure (around 6 MPa) and elevated temperature (approximately 160-180 °C) in a tubular reactor.[1][6]
 - The initial products are the hydrochloride salts of ethylenediamine and other polyethylenamines.
 - The mixture is then treated with sodium hydroxide to neutralize the hydrogen chloride and liberate the free amines.
 - The resulting aqueous solution of amines and sodium chloride is subjected to fractional distillation to separate ethylenediamine, diethylenetriamine, and other higher polyethylenamines.

The Ethanolamine Process

An alternative industrial route involves the reaction of ethanolamine with ammonia.

Experimental Protocol: Ethanolamine Process

- Reactants:
 - Ethanolamine ($HOCH_2CH_2NH_2$)

- Ammonia (NH₃)
- Hydrogen (H₂)
- Heterogeneous catalyst (e.g., nickel-based)
- Procedure:
 - A mixture of ethanolamine and a large excess of ammonia is passed in the gaseous phase over a bed of a heterogeneous catalyst, typically containing nickel.[1]
 - The reaction is carried out at elevated temperatures (e.g., 150-250 °C) and pressures.[7]
 - The product stream, containing ethylenediamine, unreacted starting materials, and byproducts, is then purified by distillation.

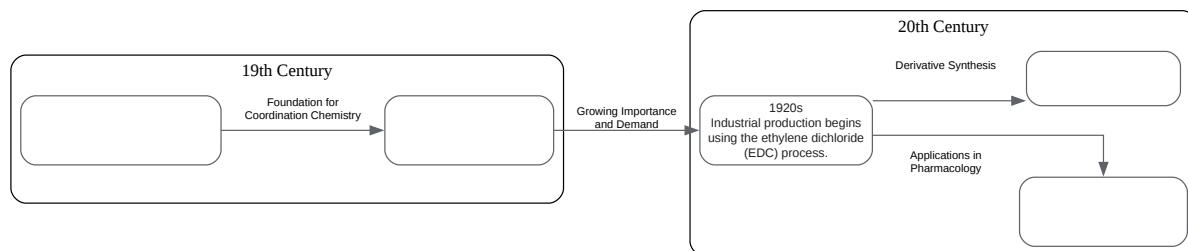
Historical Applications

The unique properties of ethylenediamine and its derivatives led to their widespread use in various fields.

- Coordination Chemistry: Alfred Werner's pioneering work in the 1890s on cobalt complexes highlighted the importance of ethylenediamine as a bidentate ligand, forming stable chelate rings with metal ions. This application remains a cornerstone of coordination chemistry.[1]
- Pharmaceuticals: Ethylenediamine became a key building block in the synthesis of various pharmaceuticals. For instance, it is a component of the bronchodilator aminophylline, where it serves to solubilize the active ingredient theophylline.[1] It was also a foundational component for the first generation of antihistamines, starting with piperoxan in 1933.[1]
- Chelating Agents: A major application of ethylenediamine is in the production of the chelating agent ethylenediaminetetraacetic acid (EDTA), first synthesized by Ferdinand Münz in 1935. EDTA is widely used to sequester metal ions in various industrial and analytical applications.
- Polymers and Resins: Due to its two reactive amine groups, ethylenediamine is a versatile precursor for polymers such as polyamides and polyurethanes.[8]

Visualizations

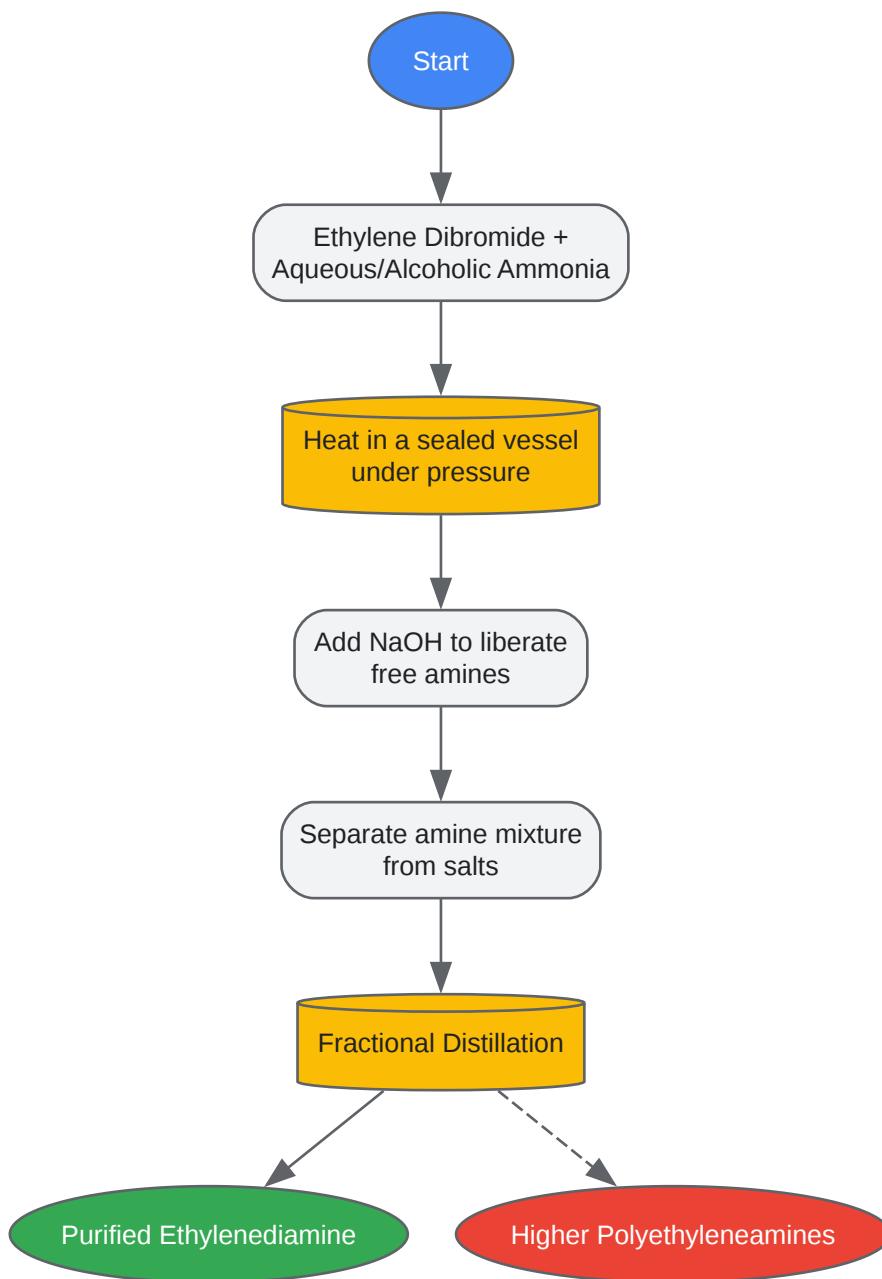
Historical Timeline of Ethylenediamine Discovery and Key Developments



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Caption: A timeline of key events in the discovery and application of ethylenediamine.

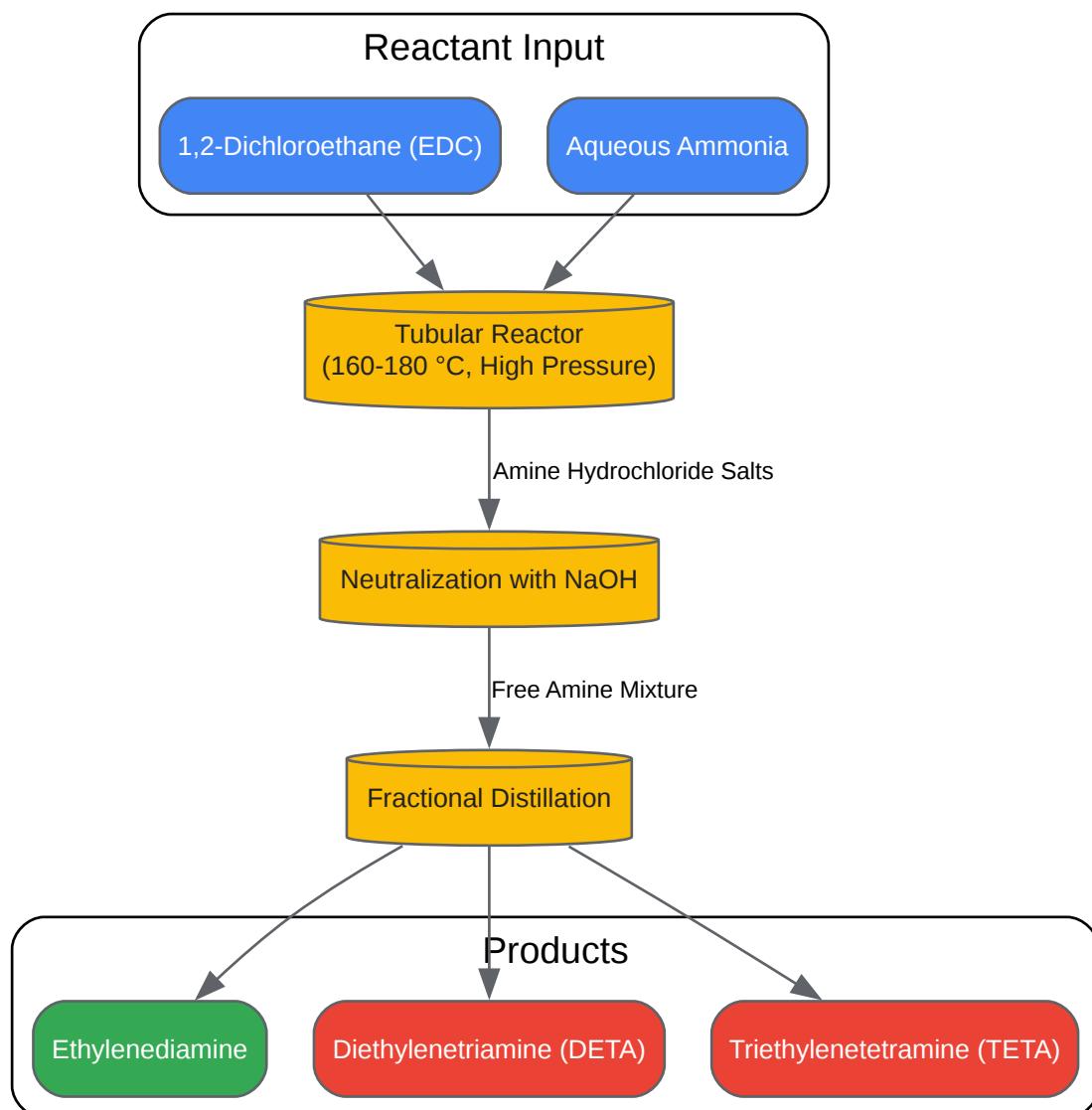
Experimental Workflow for Hofmann's Synthesis of Ethylenediamine



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Caption: A simplified workflow for the historical synthesis of ethylenediamine by A.W. Hofmann.

Industrial Production of Ethylenediamine via the EDC Process



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Caption: The industrial synthesis of ethylenediamine using the ethylene dichloride (EDC) process.

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References

- 1. Ethylenediamine - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Ethylenediamine Dihydrochloride | C2H10Cl2N2 | CID 9521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethylenediamine dihydrochloride | 333-18-6 [chemicalbook.com]
- 5. publications.iupac.org [publications.iupac.org]
- 6. researchgate.net [researchgate.net]
- 7. CN103159630B - A method for preparing ethylenediamine by using ethanolamine and ammonia as raw materials - Google Patents [patents.google.com]
- 8. scholarworks.uni.edu [scholarworks.uni.edu]
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